

# HO-PEG5-CH2COOH biological activity validation

**Author:** Smolecule Technical Support Team. **Date:** February 2026

**Compound Focus:** HO-Peg5-CH2cooh

Cat. No.: S3616583

Get Quote

## Chemical Profile of HO-PEG5-CH2COOH

The table below summarizes the basic identifying information available for **HO-PEG5-CH2COOH**.

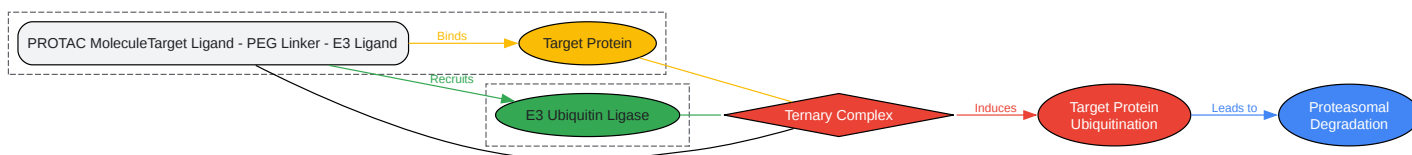
Property	Description
CAS Number	52026-48-9 [1] [2]
Molecular Formula	$C_{12}H_{24}O_8$ [1] [2]
Molecular Weight	296.31 g/mol [1] [2]
Purity	≥95% [2]
Synonyms	Hydroxy-PEG5-acetic acid; 17-hydroxy-3,6,9,12,15-pentaoxaheptadecanoic acid [1] [2]
General Use	PEG-based linker for applications in medical research, drug delivery, nanotechnology, and new materials research [2]

## PROTAC Linker Mechanism

**HO-PEG5-CH<sub>2</sub>COOH** belongs to a class of molecules used as linkers in the construction of **PRO**teolysis **T**argeting **C**himeras (**PROTACs**) [3] [4]. Although the search results do not contain specific data on **HO-PEG5-CH<sub>2</sub>COOH** itself, they describe the biological role of very similar PEG-based linkers.

- **Function:** A PEG-based linker serves as a critical connector, joining one ligand that binds to a target protein with another ligand that recruits an E3 ubiquitin ligase [3].
- **Mechanism of Action:** This three-component complex brings the E3 ubiquitin ligase into close proximity with the target protein, leading to the **ubiquitination** of the target protein. The ubiquitinated protein is then recognized and degraded by the cell's **proteasome system** [3].
- **Role of PEG:** The flexible PEG (polyethylene glycol) chain increases the solubility and stability of the PROTAC molecule and provides spacing that may be crucial for the successful formation of the three-way complex.

The following diagram illustrates this targeted protein degradation mechanism facilitated by a PEG-based linker.



Click to download full resolution via product page

*Diagram 1: Mechanism of targeted protein degradation by a PROTAC molecule utilizing a PEG-based linker.*

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. - HO - PEG COOtBu | 52026-48-9 5 CH 2 [chemicalbook.com]
2. OH- PEG - 5 | CAS:52026-48-9 | Biopharma PEG CH 2 COOH [biochempeg.com]
3. - HO 6- PEG | TargetMol CH 2 COOH [targetmol.com]
4. - HO - PEG (MW 10000) | PROTAC Linkers | | Invivochem CH 2 COOH [invivochem.com]

To cite this document: Smolecule. [HO-PEG5-CH2COOH biological activity validation]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b3616583#ho-peg5-ch2cooh-biological-activity-validation>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States  
**Phone:** (512) 262-9938  
**Email:** [info@smolecule.com](mailto:info@smolecule.com)  
**Web:** [www.smolecule.com](http://www.smolecule.com)